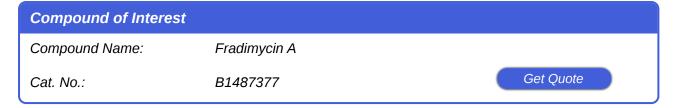


An In-depth Technical Guide to the Antibacterial Spectrum of Fradimycin A Complex

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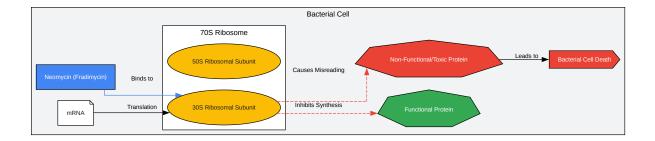
This technical guide provides a comprehensive overview of the antibacterial spectrum of the **Fradimycin A** complex. It is important to note that the term "Fradimycin" can refer to two distinct classes of antibiotics derived from Streptomyces fradiae. This guide will address both: the well-established aminoglycoside antibiotic complex, more commonly known as Neomycin, of which Framycetin (or Neomycin B) is a major component, and a newer class of capoamycintype antibiotics, including **Fradimycin A** and B.

Section 1: The Neomycin/Framycetin Complex (Fradimycin)

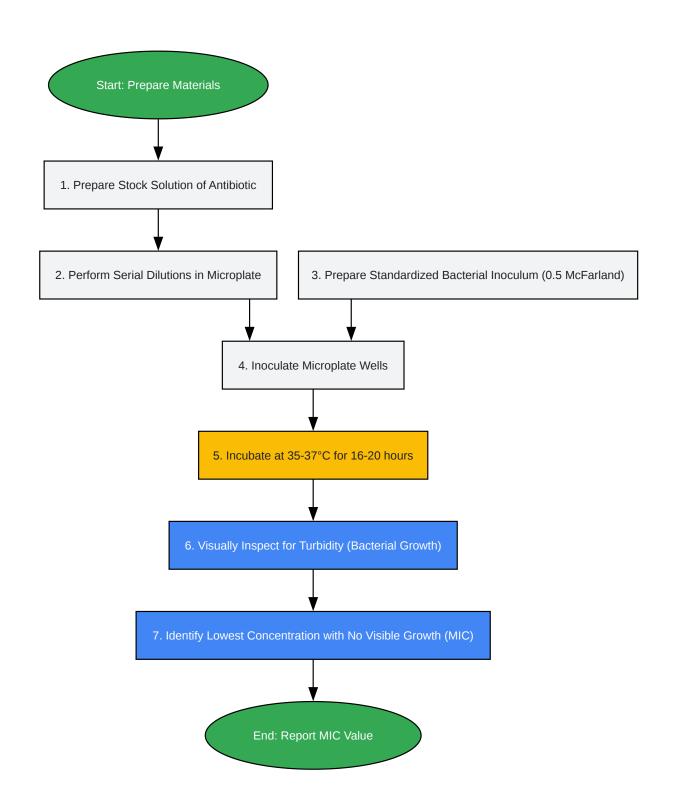
The neomycin complex is a mixture of related aminoglycoside antibiotics, primarily Neomycin A, B (Framycetin), and C. It is a broad-spectrum antibiotic, exhibiting bactericidal activity primarily against Gram-negative bacteria and some Gram-positive bacteria.[1][2]

Neomycin exerts its antibacterial effect by irreversibly binding to the 30S ribosomal subunit of susceptible bacteria.[1] This binding interferes with the decoding site, leading to the misreading of mRNA during protein synthesis. The resulting non-functional or toxic proteins, along with the disruption of polysomes, lead to bacterial cell death.









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